

A Technical Guide to 9-Nitroanthracene-D9: Physical Characteristics and Experimental Considerations

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Compound of Interest

Compound Name: 9-Nitroanthracene-D9

Cat. No.: B1472660

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **9-Nitroanthracene-D9**, a deuterated analog of 9-nitroanthracene. This document is intended for researchers and professionals in the fields of analytical chemistry, environmental science, and drug development who utilize isotopically labeled compounds as internal standards for quantitative analysis. This guide includes a summary of its physical properties, detailed experimental protocols for the synthesis of its non-deuterated counterpart, and a typical analytical workflow.

Physical and Chemical Properties

While specific data for the physical appearance of **9-Nitroanthracene-D9** in its solid form is not readily available, its non-deuterated analog, 9-nitroanthracene, is described as a yellow solid or bright orange-yellow needles.^{[1][2]} It is anticipated that **9-Nitroanthracene-D9** presents a similar appearance. The compound is often supplied as a solution, for instance, in toluene.

Key Properties of 9-Nitroanthracene-D9 and 9-Nitroanthracene

Property	9-Nitroanthracene-D9	9-Nitroanthracene
CAS Number	220381-38-4	602-60-8
Molecular Formula	C ₁₄ D ₉ NO ₂	C ₁₄ H ₉ NO ₂
Molecular Weight	232.28 g/mol	223.23 g/mol [3]
Melting Point	Not available	141-146 °C[2]
Boiling Point	Not available	275 °C at 17 mmHg
Water Solubility	Not available	Insoluble
Appearance	Not available (likely a yellow solid)	Yellow solid, bright orange-yellow needles

Experimental Protocols

The following sections detail the synthesis of the non-deuterated 9-nitroanthracene, which serves as a representative protocol. The synthesis of **9-Nitroanthracene-D9** would necessitate the use of deuterated anthracene as a starting material. Additionally, a general analytical workflow for its use as an internal standard is provided.

Synthesis of 9-Nitroanthracene

This procedure outlines the nitration of anthracene to produce 9-nitroanthracene.

Materials:

- Anthracene
- Glacial acetic acid
- Concentrated nitric acid (70%)
- Concentrated hydrochloric acid (37%)
- 10% Sodium hydroxide solution
- 500-mL three-necked round-bottomed flask

- Dropping funnel
- Thermometer
- Motor-driven stirrer
- Sintered-glass funnel
- Water bath

Procedure:

- Suspend 20 g (0.112 mole) of finely powdered anthracene in 80 mL of glacial acetic acid in the three-necked flask.
- Immerse the flask in a water bath maintained at 20–25 °C.
- Slowly add 8 mL (0.126 mole) of concentrated nitric acid from the dropping funnel with vigorous stirring, ensuring the reaction temperature does not exceed 30 °C. This addition should take approximately 15–20 minutes.
- Continue stirring for about 30 minutes until a clear solution is obtained, and then stir for an additional 30 minutes.
- Filter the solution to remove any unreacted anthracene.
- Slowly add a mixture of 50 mL of concentrated hydrochloric acid and 50 mL of glacial acetic acid to the filtrate with vigorous stirring to precipitate 9-nitro-10-chloro-9,10-dihydroanthracene as a pale-yellow solid.
- Separate the precipitate by suction filtration and wash it with two 25-mL portions of glacial acetic acid, followed by water until the washings are neutral.
- Triturate the product with 60 mL of warm (60–70 °C) 10% sodium hydroxide solution.
- Separate the resulting crude orange nitroanthracene by suction filtration and wash it with four 40-mL portions of 10% sodium hydroxide solution.

- Wash the product with warm water until the washings are neutral.
- Air-dry the crude 9-nitroanthracene and recrystallize it from glacial acetic acid to yield bright orange-yellow needles.

Analytical Workflow for Quantification using 9-Nitroanthracene-D9

9-Nitroanthracene-D9 is commonly used as an internal standard in the analysis of environmental samples for the presence of nitro-polycyclic aromatic hydrocarbons (nitro-PAHs). A typical workflow involves gas chromatography-mass spectrometry (GC-MS).

Materials and Equipment:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., a non-polar or semi-polar capillary column)
- Sample extracts (e.g., from diesel exhaust particulate or air quality filters)
- **9-Nitroanthracene-D9** internal standard solution of known concentration
- Calibration standards of the target nitro-PAHs
- Solvents for dilution (e.g., toluene, hexane)

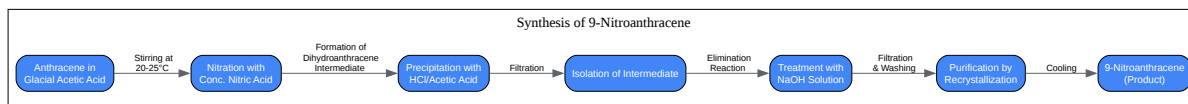
Procedure:

- **Sample Preparation:** Spike a known volume of the sample extract with a precise amount of the **9-Nitroanthracene-D9** internal standard solution.
- **Calibration:** Prepare a series of calibration standards containing known concentrations of the target nitro-PAHs, each spiked with the same concentration of **9-Nitroanthracene-D9**.
- **GC-MS Analysis:** Inject the spiked samples and calibration standards into the GC-MS system. The gas chromatograph separates the different compounds in the mixture, and the mass spectrometer detects and quantifies them.

- Data Analysis:
 - Identify the chromatographic peaks corresponding to the target analytes and **9-Nitroanthracene-D9** based on their retention times and mass spectra.
 - Calculate the response factor for each analyte relative to the internal standard using the calibration standards.
 - Quantify the amount of each target analyte in the samples by comparing the ratio of its peak area to that of the **9-Nitroanthracene-D9** internal standard against the calibration curve.

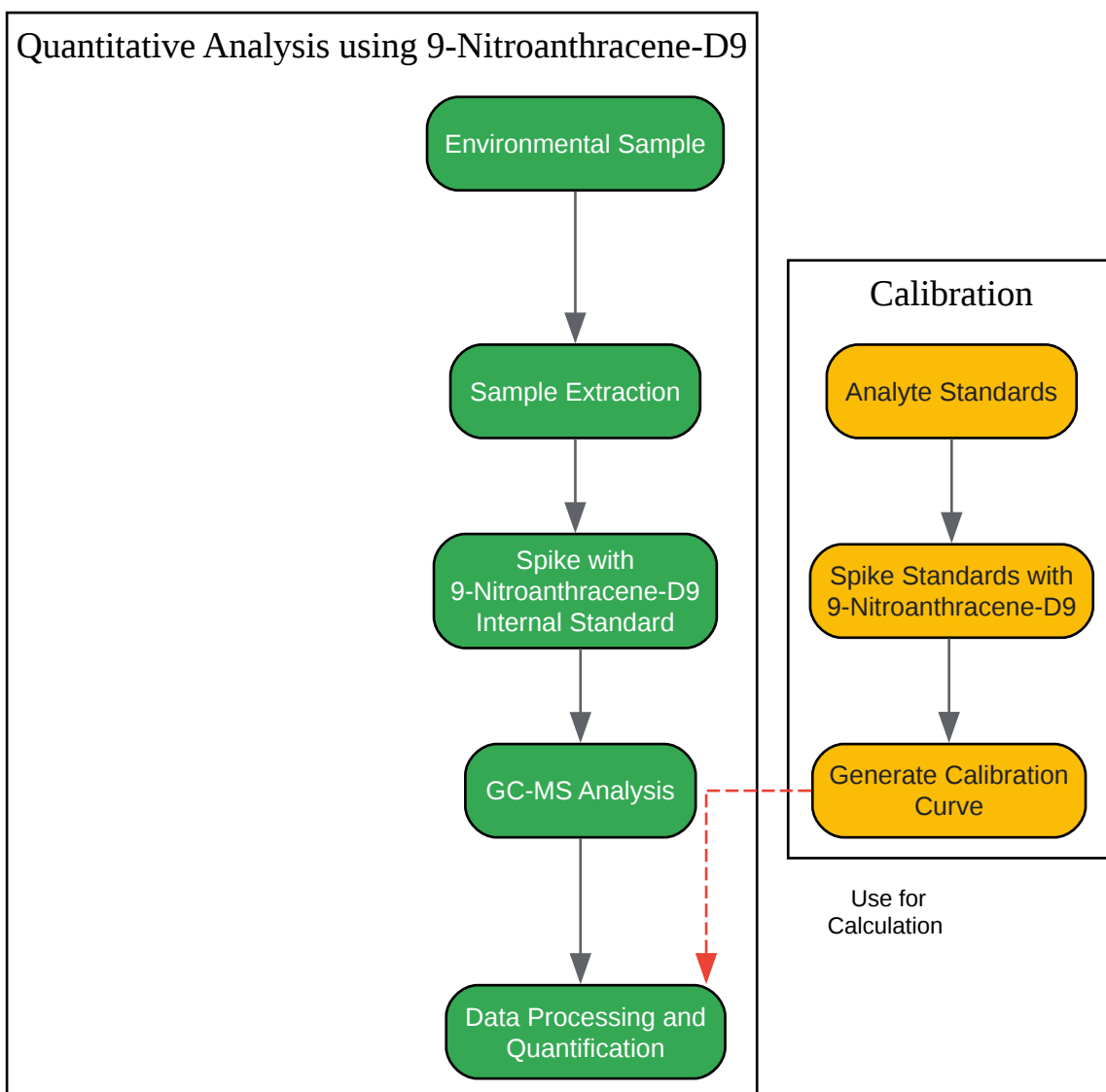
Visualizations

The following diagrams illustrate the synthesis workflow for 9-nitroanthracene and a typical analytical workflow using its deuterated analog.



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Caption: Workflow for the synthesis of 9-nitroanthracene.



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Caption: Analytical workflow for quantification using **9-Nitroanthracene-D9**.

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